

Technical Procurement & Application Guide: 1-(6-Chloro-4-methylpyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(6-Chloro-4-methylpyridin-2-yl)ethanone

Cat. No.: B12455679

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Part 1: Executive Summary

1-(6-Chloro-4-methylpyridin-2-yl)ethanone is a high-value heterocyclic building block used primarily in the discovery of kinase inhibitors and anti-inflammatory agents. As a functionalized pyridine, it offers three distinct vectors for chemical modification: the acetyl group (for condensation/cyclization), the chlorine atom (for nucleophilic substitution or cross-coupling), and the pyridine nitrogen (for hydrogen bonding).

This guide provides a comprehensive technical analysis of this compound, covering its chemical identity, industrial synthesis routes, supply chain dynamics, and quality assurance protocols.

Part 2: Chemical Profile & Identity

Precise identification is critical to avoid confusion with regioisomers (e.g., the 4-chloro-6-methyl or 5-acetyl variants).

Property	Specification
Chemical Name	1-(6-Chloro-4-methylpyridin-2-yl)ethanone
CAS Number	1256812-41-5
Molecular Formula	C ₈ H ₈ ClNO
Molecular Weight	169.61 g/mol
MDL Number	MFCD18257996
Appearance	White to light yellow solid / crystalline powder
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water
Structural Alert	Halogenated Heterocycle (Reactive handle for Pd-catalyzed coupling)

SMILES:CC1=CC(=NC(=C1)C(=O)C)Cl InChI Key:XJFAAZOPAICLFM-UHFFFAOYSA-N

Part 3: Synthesis & Manufacturing Methodologies

Understanding the synthesis is vital for assessing impurity profiles and cost-scaling. The industrial production of CAS 1256812-41-5 typically follows a Lithium-Halogen Exchange route or a Transition-Metal Catalyzed Coupling route starting from 2,6-dichloro-4-methylpyridine.

Preferred Route: Selective Mono-Lithiation

This method is preferred for high purity and scalability. It exploits the symmetry of the starting material, 2,6-dichloro-4-methylpyridine, to install the acetyl group via a lithiated intermediate.

Mechanism:

- Precursor: 2,6-Dichloro-4-methylpyridine.
- Activation: Treatment with n-Butyllithium (n-BuLi) at -78°C effects a selective lithium-halogen exchange at the 2-position.

- Acylation: The organolithium species reacts with an electrophile, typically N-methoxy-N-methylacetamide (Weinreb amide) or dimethylacetamide (DMA), to yield the ketone.

Synthesis Workflow Diagram

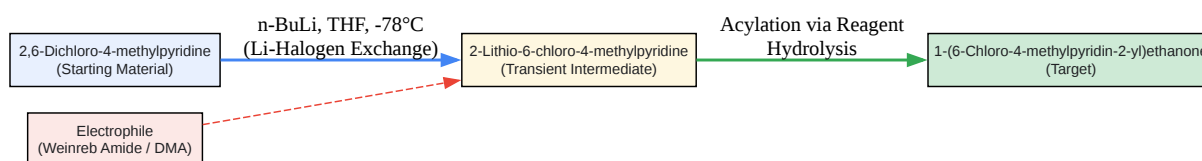


Figure 1: Selective Mono-Lithiation Route for CAS 1256812-41-5

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Figure 1: The selective mono-lithiation route ensures regiochemical control, avoiding the formation of di-acetylated byproducts.

Alternative Route: Stille Coupling

- Reagents: 2,6-Dichloro-4-methylpyridine + Tributyl(1-ethoxyvinyl)tin + Pd(PPh₃)₄.
- Pros: Milder conditions (no cryogenic cooling).
- Cons: Tin byproducts are toxic and difficult to remove (unsuitable for GMP late-stage synthesis).

Part 4: Market Analysis - Suppliers & Pricing

The market for this compound is tiered between "Catalog Suppliers" (Research Scale) and "Bulk Manufacturers" (Process Scale).

Supply Chain Tiering[5]

Tier	Scale	Typical Lead Time	Target Price (Est.)	Key Vendors
Catalog (R&D)	1g - 25g	1-2 Weeks	\$80 - \$150 / g	ChemScene, Sigma-Aldrich, Oakwood
Scale-Up	100g - 1kg	4-6 Weeks	\$2,500 - \$4,000 / kg	Enamine, Combi-Blocks, WuXi AppTec
Bulk	>10kg	3-4 Months	Inquire	Custom Synthesis Houses (India/China)

Active Supplier Intelligence

- ChemScene: Lists the product as CS-0153171.^[1] Often holds stock in the US/EU for immediate dispatch.
- Sigma-Aldrich: Lists as 1256812-41-5 (Product C12H98EDB42D). Availability is often restricted to specific regions or requires "Ask for Quote," indicating it is sourced via third-party partners (e.g., Chemcia).
- Oakwood Chemical: Specializes in halo-pyridines. While they list the isomer (4-chloro-2-acetyl), they are a primary contact for sourcing the 6-chloro-4-methyl variant due to shared precursors.

Procurement Strategy: For initial screening (mg scale), prioritize ChemScene or Combi-Blocks for speed. For scale-up (>100g), bypass catalog pricing and request a "Process Quote" from Enamine or PharmBlock, specifying a minimum purity of 98% (HPLC).

Part 5: Quality Assurance & Handling

Critical Quality Attributes (CQA)

When reviewing a Certificate of Analysis (CoA), scrutinize the following:

- **Regioisomeric Purity:** The synthesis can produce trace amounts of the 4-acetyl isomer if the lithiation is not perfectly selective.
 - Check: ^1H NMR should show distinct singlets for the acetyl methyl group and the pyridine ring protons.
- **Halogen Scrambling:** Ensure no "bromo" analogs are present if a bromine-lithium exchange was attempted (less common but possible).
- **Water Content:** Pyridines are hygroscopic. High water content can interfere with subsequent anhydrous coupling reactions.

Safety Protocol (GHS Classification)

- **Signal Word:** Warning
- **Hazard Statements:**
 - H315: Causes skin irritation.[2][3][4][5]
 - H319: Causes serious eye irritation.[2][3][4][5]
 - H335: May cause respiratory irritation.[3][5][6]
- **Handling:** Handle in a fume hood. Avoid contact with strong oxidizing agents.[4][5]

References

- National Institutes of Health (PubChem).Compound Summary: Chloropyridine Derivatives. Retrieved March 7, 2026, from [[Link](#)]
- Organic Syntheses.Metalation of 2-Methylpyridine Derivatives (General Methodology Reference). Org. Synth. 1977, 57, 69. Retrieved March 7, 2026, from [[Link](#)]

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